

# Safety Profile of 2-(Piperidin-1-ylmethyl)phenylboronic Acid: A Technical Overview

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## Compound of Interest

Compound Name:	2-(Piperidin-1-ylmethyl)phenylboronic acid
Cat. No.:	B1307817

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This guide provides a summary of the available safety information for **2-(Piperidin-1-ylmethyl)phenylboronic acid** (CAS No: 878289-33-9), intended for researchers, scientists, and professionals in drug development. The data presented is compiled from publicly available information from chemical suppliers and should be used as a reference. For comprehensive safety information, it is imperative to consult the official Safety Data Sheet (SDS) provided by the manufacturer.

## Data Presentation

The following tables summarize the known identity, hazard classifications, and physical and chemical properties of **2-(Piperidin-1-ylmethyl)phenylboronic acid** and related compounds.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	<b>2-(Piperidin-1-ylmethyl)phenylboronic acid</b> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	878289-33-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C12H18BNO2 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	219.09 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

| IUPAC Name | (2-(piperidin-1-ylmethyl)phenyl)boronic acid[\[1\]](#) |

Table 2: Hazard Identification

Hazard Classification	Details
GHS Pictogram	<b>GHS07 (Exclamation Mark)</b> <a href="#">[1]</a>
Signal Word	Warning <a href="#">[1]</a>
Hazard Statements	H315: Causes skin irritation <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> H319: Causes serious eye irritation <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> H335: May cause respiratory irritation <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>

| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapours/spray[\[8\]](#) P264: Wash skin thoroughly after handling[\[8\]](#) P271: Use only outdoors or in a well-ventilated area[\[8\]](#) P280: Wear protective gloves/eye protection/face protection[\[8\]](#) P302+P352: IF ON SKIN: Wash with plenty of soap and water[\[8\]](#) P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[\[9\]](#) P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[\[9\]](#) P312: Call a POISON CENTER/doctor if you feel unwell[\[9\]](#) |

Table 3: Toxicological and Physical Data (Including Related Compounds)

Property	Value	Note
Acute Oral Toxicity	Harmful if swallowed[10] [11]	Based on data for Phenylboronic acid (Category 4)[10][11]
Acute Dermal Toxicity	Harmful in contact with skin[12]	Based on data for a related boronic acid derivative[12]
Acute Inhalation Toxicity	Harmful if inhaled[12]	Based on data for a related boronic acid derivative[12]
Melting Point	216 - 219 °C (421 - 426 °F)[10] [13]	Data for Phenylboronic acid[10][13]

| Storage Temperature | Room Temperature[1] | Specific to **2-(Piperidin-1-ylmethyl)phenylboronic acid** |

## Experimental Protocols

While specific experimental data for **2-(Piperidin-1-ylmethyl)phenylboronic acid** is not publicly available, the hazard classifications are typically determined using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the likely methodologies used to assess the hazards identified.

### Acute Oral Toxicity (OECD Guidelines 420, 423, 425)

These guidelines provide methods for determining the acute oral toxicity of a substance.[1] The primary goal is to identify the dose that causes adverse effects or mortality after a single oral administration and to classify the substance according to the Globally Harmonised System (GHS).[1]

- Principle: A test substance is administered orally to a group of fasted animals (typically rats) in a stepwise procedure.[14]
- Methodology (Fixed Dose Procedure - OECD 420):

- A sighting study is performed to determine the appropriate starting dose.
- Groups of animals of a single sex (usually females) are dosed at fixed levels (e.g., 5, 50, 300, 2000 mg/kg).[11][14]
- Animals are observed for signs of toxicity and mortality for up to 14 days.[11]
- The dose level that produces evident toxicity but no mortality is identified.
- Data Analysis: The results are used to classify the substance into a GHS category for acute oral toxicity.

#### In Vitro Skin Irritation (OECD Guideline 439)

This in vitro test method is used to identify chemicals that are irritant to the skin.[13] It utilizes a reconstructed human epidermis (RhE) model that mimics the properties of human skin.[13][15]

- Principle: The test chemical is applied topically to the RhE tissue. Irritant chemicals are identified by their ability to decrease cell viability below a defined threshold.[10]
- Methodology:
  - The test substance is applied to the surface of triplicate RhE tissue models.[15]
  - After a defined exposure period (e.g., 60 minutes), the substance is removed by rinsing. [16]
  - The tissues are incubated for a post-exposure period (e.g., 42 hours).[15]
  - Cell viability is measured using a colorimetric assay, such as the MTT assay.[15]
- Data Analysis: If the mean cell viability is reduced to  $\leq 50\%$  of the negative control, the chemical is classified as a skin irritant (GHS Category 2).[13][15]

#### Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or serious eye damage.[17]

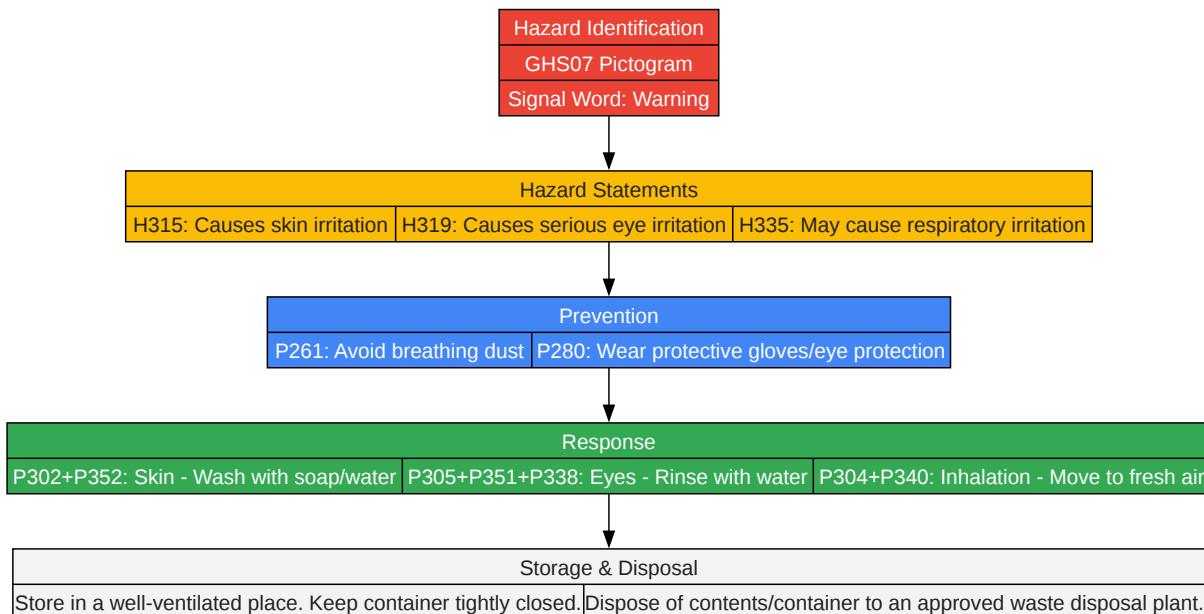
- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically a rabbit), with the untreated eye serving as a control.[17]  
[18]
- Methodology:
  - An initial test is performed on a single animal.[18]
  - The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[17][19]
  - If a corrosive or severe irritant effect is not observed, the response is confirmed using up to two additional animals.[18]
  - The duration of the study is sufficient to evaluate the reversibility of the effects, typically up to 21 days.[17][19]
- Data Analysis: The scores for corneal opacity, iritis, and conjunctival redness and swelling are used to classify the substance into a GHS category for eye irritation or serious eye damage.[20]

## Mandatory Visualization

The following diagrams illustrate the logical workflow for handling and responding to exposure to a chemical with the hazard profile of **2-(Piperidin-1-ylmethyl)phenylboronic acid**.

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Caption: Workflow for handling and first aid response for an irritant chemical.

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- To cite this document: BenchChem. [Safety Profile of 2-(Piperidin-1-ylmethyl)phenylboronic Acid: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1307817#2-piperidin-1-ylmethyl-phenylboronic-acid-safety-data-sheet-sds-highlights>

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